

# N-(Cyclopentyloxycarbonyloxy)succinimide: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(Cyclopentyloxycarbonyloxy)succinimide

Cat. No.: B145441

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This in-depth technical guide provides comprehensive safety, handling, and material safety data sheet (MSDS) information for **N-(Cyclopentyloxycarbonyloxy)succinimide** (CAS No. 128595-07-3). The following sections detail the compound's properties, associated hazards, safe handling procedures, and emergency protocols to ensure its safe and effective use in research and development.

## Chemical and Physical Properties

**N-(Cyclopentyloxycarbonyloxy)succinimide**, also known as Cyclopentyl N-Succinimidyl Carbonate, is a white to off-white crystalline powder.<sup>[1][2][3]</sup> It is an organic compound used as a reagent in organic synthesis, particularly in pharmaceutical development and bioconjugation.

Table 1: Physical and Chemical Properties of **N-(Cyclopentyloxycarbonyloxy)succinimide**

Property	Value	Source(s)
CAS Number	128595-07-3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C10H13NO5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	227.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	78-82 °C (172.4-179.6 °F)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	320.0 ± 25.0 °C (Predicted)	<a href="#">[3]</a> <a href="#">[7]</a>
Density	1.350 ± 0.10 g/cm³ (Predicted)	<a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Moderately soluble in common organic solvents like acetone and methanol; sparingly soluble in water.	<a href="#">[1]</a>
Odor	Odorless or a faint, non-distinct odor.	<a href="#">[1]</a> <a href="#">[6]</a>

## Hazard Identification and Classification

While comprehensive toxicological data is limited, **N-(Cyclopentyloxycarbonyloxy)succinimide** is considered to have low to moderate acute toxicity.[\[1\]](#) However, it is classified as an irritant.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	Precautionary Statement(s)	Source(s)
Skin Irritation	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves.	[7]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection.	[7]

The substance may also cause respiratory tract irritation if inhaled.[1]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[6]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6]
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a suitable respirator.[6]

## Handling Procedures

- Handle in a well-ventilated area.[4]
- Avoid contact with skin, eyes, and clothing.[6]

- Avoid dust formation and inhalation.[4][6]
- Wash hands thoroughly after handling.[7]
- Keep away from heat and open flames.[8]

## Storage Conditions

- Store in a dry, cool, and well-ventilated place.[1][2][6]
- Keep container tightly closed.[6]
- Recommended storage temperature is 2-8°C.[1][2][7]
- The compound is moisture-sensitive; store under an inert atmosphere.[1][6]
- Incompatible with strong oxidizing agents.[6]

## Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency measures.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[8]
Skin Contact	Remove contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.	[8]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.	[8]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.	[6][8]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas. Ensure adequate ventilation. Avoid breathing dust.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[4]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]

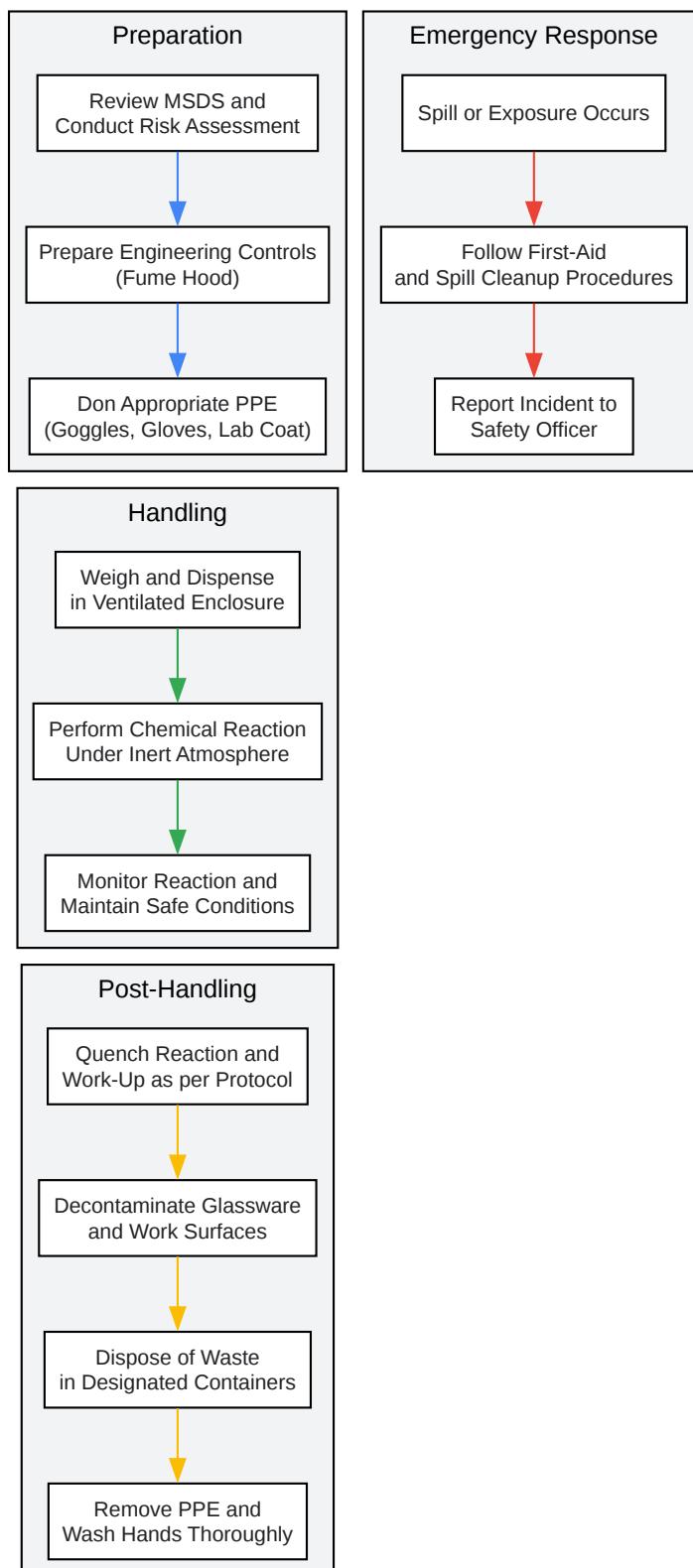
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.[8]
- **Hazardous Combustion Products:** May produce carbon monoxide, carbon dioxide, and nitrogen oxides (NOx) upon decomposition.[6][8]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N-(Cyclopentyloxycarbonyloxy)succinimide** in a laboratory setting.

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Caption: Workflow for the safe handling of **N-(Cyclopentyloxycarbonyloxy)succinimide**.

## Reactivity and Stability

- Reactivity: No specific reactivity hazards are known under normal conditions.[6]
- Chemical Stability: The compound is stable under recommended storage conditions.[6] It is, however, sensitive to moisture.[6]
- Conditions to Avoid: Incompatible products, exposure to moist air or water, and excess heat. [6]
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[6]

## Toxicological Information

Detailed toxicological studies for **N-(Cyclopentyloxycarbonyloxy)succinimide** are not readily available. However, based on the available information:

- Acute Toxicity: Considered to have low to moderate acute toxicity.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[7]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[7]
- Other Information: Inhalation of dust may cause respiratory discomfort.[1] Ingestion may cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[6] No information is available on mutagenic, reproductive, or developmental effects.[6]

## Regulatory Information

**N-(Cyclopentyloxycarbonyloxy)succinimide** is not listed in several major chemical inventories, including the European Inventory of Existing Commercial Chemical Substances (EINECS), the United States Toxic Substances Control Act (TSCA) Inventory, and the China Catalog of Hazardous Chemicals 2015.[4] Users should verify the regulatory status of this chemical in their specific region.

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical and adhere to all institutional and governmental safety regulations.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)